

Comparative Guide: NMR Characterization of 2-Propynyl -D-Lactopyranoside

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Compound of Interest

Compound Name: 2-Propynyl beta-D-lactopyranoside

Cat. No.: B12428687

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Executive Summary & Application Context

2-Propynyl

-D-lactopyranoside is a functionalized disaccharide derivative where the reducing end anomeric hydroxyl of lactose is replaced by a propargyl group. This modification transforms the inert sugar into a "clickable" ligand, enabling conjugation to azido-functionalized scaffolds (proteins, lipids, nanoparticles) via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Primary Utility:

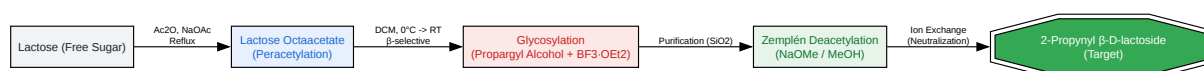
- Glycan Arrays: Immobilization of lactose for high-throughput lectin binding studies (e.g., Galectins).
- Drug Delivery: Targeting asialoglycoprotein receptors (ASGPR) on hepatocytes.
- Synthetic Verification: The core challenge is ensuring the
-configuration at the glycosidic linkage, as the
-anomer is a common byproduct that fails to bind specific lectins.

Experimental Protocol: Synthesis & Sample Preparation

Objective: Generate a high-purity sample for NMR analysis, ensuring removal of paramagnetic impurities (Cu) if "click" conditions were previously used, and verifying anomeric purity.

A. Synthesis Workflow (Koenigs-Knorr / Lewis Acid Activation)

The most robust route utilizes peracetylated lactose and a Lewis acid promoter to ensure β -selectivity via neighboring group participation.



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Figure 1: Stereoselective synthesis pathway ensuring

β -anomeric purity via C2-acetate participation.

B. NMR Sample Preparation[1][2][3][4][5][6]

- Solvent: Deuterium Oxide (D_2O , 99.9%) is preferred for the final deprotected product.
 - Note: Methanol- d_4 (CD_3OD) is acceptable and prevents OH signal interference, but D_2O is standard for biological relevance.
- Concentration: 5–10 mg in 600

L solvent.

- Reference: Internal TMSP (

0.00) or residual HDO (

4.79).

1H NMR Characterization: The Diagnostic Signals

The proton spectrum provides two critical "Go/No-Go" decision points: the presence of the propargyl group and the stereochemistry of the new glycosidic bond.

Comparative Analysis: Propargyl-Lac vs. Free Lactose

The table below highlights the specific signals that differentiate the derivative from the starting material.

Feature	Proton	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Diagnostic Interpretation
Propargyl Group		4.45	Doublet (d)	2.4	Confirmation of Substitution: This signal is absent in free lactose. It appears as a doublet due to long-range coupling with the alkyne proton.
Propargyl Group		2.90 - 2.95	Triplet (t)	2.4	Functional Handle: Diagnostic alkyne proton. Often overlaps with solvent satellites; verify with COSY if unclear.
Anomeric (Glc)	H-1 (Glc)	4.56	Doublet (d)	8.0	- Configuration Proof: A -value > 7.0 Hz confirms the trans-diaxial arrangement

(beta).

-anomers
show

Hz.

Internal
Standard:
This signal
remains
largely
unchanged
from free
lactose,
confirming
the integrity
of the
disaccharide
bond.

Anomeric
(Gal)

H-1' (Gal)

4.44

Doublet (d)

7.8

Sugar
Backbone:
Complex
"hump"
typical of
carbohydrate
s; integration
should sum
to approx. 12
protons
relative to H-
1.

Ring Protons

H-2 to H-6

3.30 - 4.00

Multiplet

-

Critical Insight: In free lactose, the reducing end H-1 appears as two signals (

at ~5.22 ppm and

at ~4.66 ppm) due to mutarotation. In 2-Propynyl

-D-lactoside, the H-1 signal is "locked" as a single doublet at ~4.56 ppm. The disappearance of the

-anomer signal at 5.22 ppm is a primary indicator of complete reaction.

13C NMR Characterization: Carbon Skeleton Verification

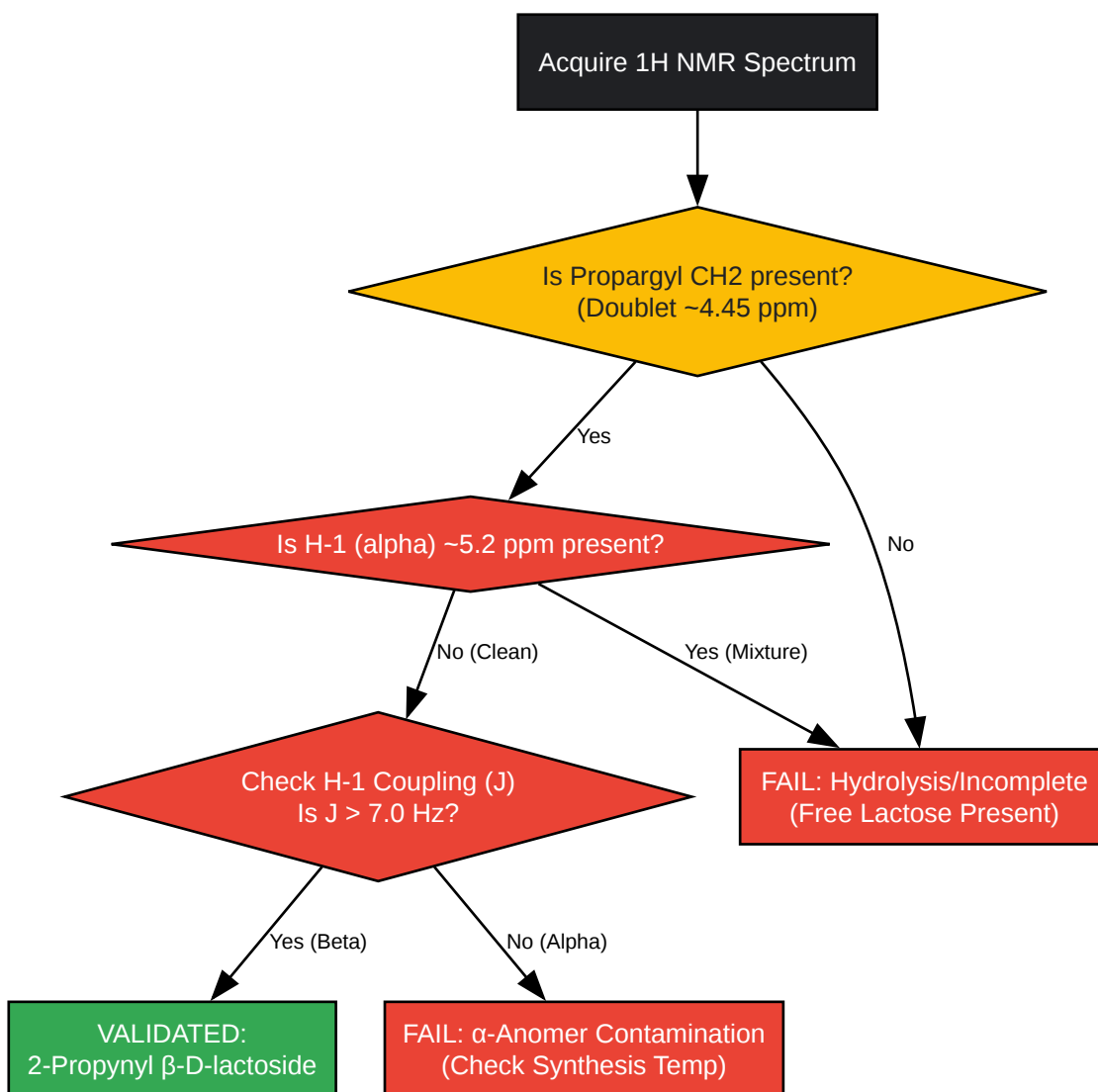
Carbon NMR confirms the covalent attachment of the linker and distinguishes the two anomeric centers.

Assignment Table (/)

Carbon Type	Assignment	Shift (, ppm)	Comparison to Alternative
Anomeric (Gal)	C-1'	105.1	Consistent with terminal -Galactose.
Anomeric (Glc)	C-1	103.3	Distinct from Free Lactose: Free -lactose C1 is ~98 ppm. The downfield shift to ~103 ppm indicates glycosylation (alkyl beta-glycoside effect).
Alkyne (Quaternary)		79.8	Unique Marker: Absent in lactose/allyl variants.
Alkyne (Terminal)		76.5	Unique Marker: Confirms terminal alkyne (internal alkynes would shift differently).
Propargyl Methylene		57.5	Linker Signal: Appears in the "methoxy" region but distinct from O-Methyl groups (~55 ppm) due to alkyne deshielding.
Sugar Backbone	C-2 to C-6	62.0 - 80.0	Clustered signals for remaining 10 carbons.

Structural Validation Logic

Use the following logic flow to validate your product during analysis.



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Figure 2: NMR decision tree for quality control of propargyl glycosides.

References

- Synthesis & Characterization of Propargyl Glycosides
 - Source: Roy, R., et al. "Glyconanomaterials: Synthesis and Applications." Chemical Society Reviews.
 - Verification:

- NMR Data for Lactose Derivatives
 - Source: "¹H and ¹³C NMR of Propargyl Lactoside.
 - Link:
- Anomeric Configuration Standards
 - Source: "Carbohydrate NMR: Interpretation of J-Couplings." University of Wisconsin-Madison NMR Facility.
 - Link:
- Click Chemistry Applications
 - Source: "BODIPY nanoparticles functionalized with lactose." Scientific Reports.[1] (Contains specific ¹³C NMR lists for propargyl lactoside intermediates).
 - Link:

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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